

Application Notes and Protocols: Polycarbon Fluoride as a Solid-State Lubricant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Polycarbon fluoride

Cat. No.: B1176072

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Polycarbon fluoride (PCF), also known as graphite fluoride (CF_x)_n, is a solid-state lubricant derived from the high-temperature reaction of fluorine gas with graphite, charcoal, or pyrolytic carbon powder.[1] This material exhibits exceptional lubricating properties, particularly in extreme environments where conventional liquid lubricants fail. Its unique layered crystal structure, high thermal stability, and low coefficient of friction make it a valuable material for a range of applications, from aerospace components to industrial machinery.[2][3] These application notes provide a comprehensive overview of **polycarbon fluoride**'s properties, applications, and the experimental protocols for its evaluation.

Physicochemical Properties

Polycarbon fluoride is a microcrystalline powder that is highly hydrophobic.[1] Unlike its precursor, graphite, it is an electrical insulator.[2] The stoichiometry of PCF can vary, with the fluorine content influencing its color from dark grey (lower fluorine content) to cream white (higher fluorine content), indicating a loss of aromatic character.[1] The properties of PCF are highly dependent on the fluorine-to-carbon ratio (x in (CF_x)_n).

Key Applications

Polycarbon fluoride is utilized in various demanding applications due to its robust performance characteristics:

- **Aerospace:** PCF is employed as a lubricant for components in vacuum and at elevated temperatures, such as in foil gas bearings.[2] Polyimide-bonded PCF films serve as excellent backup lubricants for these bearings up to approximately 350°C.[2]
- **Industrial Machinery:** It is used as a wear-reduction additive in lubricants and as a component in self-lubricating composites.[1]
- **High-Temperature Environments:** PCF demonstrates stability in air at temperatures up to 400°C, outperforming lubricants like MoS2 which begin to oxidize around this temperature.[3]
- **Electronics:** Due to its high energy density, it serves as a cathode material in "BR" type lithium batteries.[1]

Quantitative Data on Lubricating Properties

The following tables summarize the key performance metrics of **polycarbon fluoride** as a solid-state lubricant, often in comparison to other common solid lubricants.

Table 1: Coefficient of Friction of Polyimide-Bonded Solid Lubricant Films

Solid Lubricant	Test Temperature (°C)	Minimum Friction Coefficient
(CF1.1)n	25 - 500	0.08
MoS2	25 - 300	0.04
MoS2	350	0.05
MoS2	400	0.08

Data sourced from pin-on-disk friction tests in a dry-air atmosphere with 440C stainless-steel riders and disks under a 1-kg load and a sliding speed of 2.6 m/sec.[4]

Table 2: Thermal Stability of Solid Lubricants

Solid Lubricant	Onset of Oxidation in Air	Thermal Stability in Non-Oxidizing Environments
Polycarbon Fluoride (CF _x) _n	~400°C	Not specified
Molybdenum Disulfide (MoS ₂)	~350°C	Up to 1100°C
Polytetrafluoroethylene (PTFE)	Up to 260°C (retains good mechanical properties)	Not specified

Data compiled from various sources.[\[2\]](#)[\[3\]](#)

Experimental Protocols

Protocol 1: Evaluation of Friction and Wear using a Pin-on-Disk Tester

This protocol outlines the methodology for determining the coefficient of friction and wear life of **polycarbon fluoride** coatings.

1. Materials and Equipment:

- Pin-on-disk friction and wear apparatus
- Test specimens: 440C stainless-steel riders (pins) and disks
- **Polycarbon fluoride** lubricant to be tested (e.g., as a bonded film)
- Binder material (e.g., polyimide varnish)
- Controlled atmosphere chamber (e.g., dry air with a moisture content of 20 ppm)
- Heating element for temperature control
- Load application system
- Data acquisition system to record frictional force and time

2. Specimen Preparation:

- Thoroughly clean the surfaces of the stainless-steel disks and riders.
- Prepare the polyimide-bonded (CF_x)_n coating by mixing the PCF powder with the polyimide varnish.
- Apply a uniform film of the mixture onto the disk surface.
- Cure the coating according to the binder manufacturer's specifications.

3. Experimental Procedure:

- Mount the coated disk and the rider in the pin-on-disk apparatus.
- Set the desired environmental conditions (e.g., dry air atmosphere).
- Apply a specified normal load (e.g., 1 kg) to the rider.
- Set the rotational speed to achieve the desired linear sliding speed (e.g., 2.6 m/sec).
- If conducting high-temperature tests, heat the chamber to the target temperature (e.g., 25°C to 500°C).
- Initiate the test and continuously record the frictional force and the number of cycles.
- The test is concluded when the friction coefficient rises sharply, indicating the failure of the lubricant film.

4. Data Analysis:

- Calculate the coefficient of friction (μ) using the formula: $\mu = \text{Frictional Force} / \text{Normal Load}$.
- Determine the wear life as the total number of cycles or time until film failure.
- Measure the wear on the rider and disk using profilometry or microscopy.

Protocol 2: General Screening of Solid Lubricating Materials

This protocol describes a method for the preliminary evaluation of the lubricating properties of solid materials.

1. Materials and Equipment:

- Wear and friction tester
- Solid lubricant specimens (e.g., 0.25 in. x 0.75 in. x 0.50 in. blocks)
- Rotating disk (e.g., Type M-O-C stainless steel, 0.25-in. wide)
- Load application system (e.g., capable of applying 1500 psi and 3000 psi)
- Coolant/lubricant fluid (e.g., oil) delivery system
- Temperature and friction monitoring instrumentation

2. Experimental Procedure:

- Mount the solid lubricant block specimen and the rotating disk in the tester.
- Apply the initial test load (e.g., 1500 psi).
- Begin rotation of the disk at a set speed.

- If required, apply a coolant/lubricant fluid to the contact surfaces (e.g., 10 drops/min).[5]
- Monitor and record the temperature and friction values.
- For residual lubrication tests, supply oil initially and then stop the flow to evaluate performance under starved lubrication conditions.[5]
- Repeat the test at a higher load (e.g., 3000 psi).

3. Data Analysis:

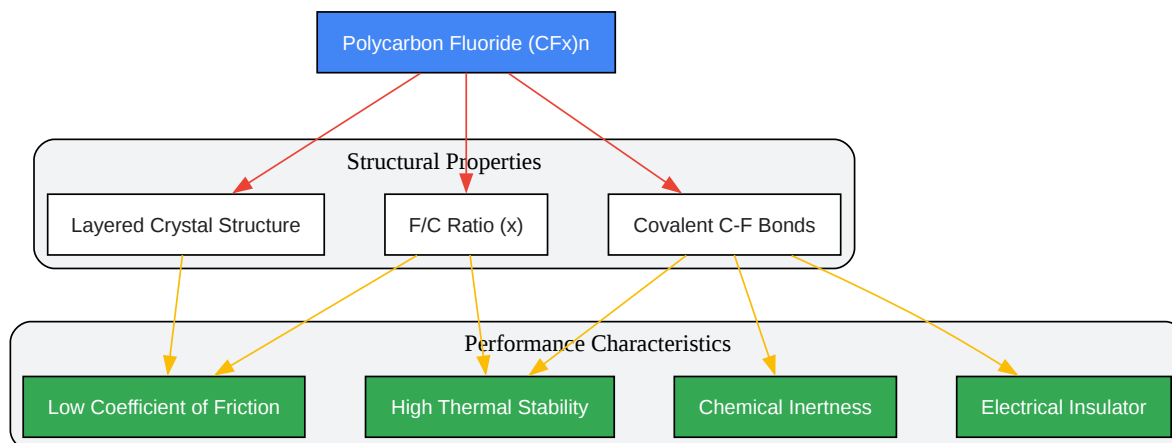
- Compare the friction and wear characteristics of different solid lubricant materials under the same test conditions.
- Evaluate the effect of load and lubrication conditions on the performance of each material.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Pin-on-Disk Lubricant Testing.



[Click to download full resolution via product page](#)

Caption: Relationship between PCF structure and properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carbon monofluoride - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
- 3. ntrs.nasa.gov [ntrs.nasa.gov]
- 4. apps.dtic.mil [apps.dtic.mil]
- 5. apps.dtic.mil [apps.dtic.mil]
- To cite this document: BenchChem. [Application Notes and Protocols: Polycarbon Fluoride as a Solid-State Lubricant]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1176072#polycarbon-fluoride-as-a-solid-state-lubricant>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com